

# MDL 72222 (Bemesetron): A Technical Overview of its Pharmacokinetics and Pharmacodynamics

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## Compound of Interest

Compound Name: MDL 72222

Cat. No.: B1232626

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## Introduction

**MDL 72222**, also known as Bemesetron, is a potent and highly selective 5-HT<sub>3</sub> receptor antagonist.[1][2][3][4] It is a tropane derivative, chemically identified as (1 $\alpha$ H, 3 $\alpha$ , 5 $\alpha$ H)-tropan-3-yl-3,5-dichlorobenzoate.[2][5] While it has demonstrated antiemetic effects comparable to metoclopramide, its primary application has been in scientific research to investigate the role of the 5-HT<sub>3</sub> receptor in various physiological and pathological processes, particularly in the context of drugs of abuse.[3] This document provides an in-depth technical guide to the pharmacokinetics and pharmacodynamics of **MDL 72222**.

## Pharmacodynamics

The primary pharmacodynamic action of **MDL 72222** is the selective blockade of 5-HT<sub>3</sub> receptors. These receptors are ligand-gated ion channels located on peripheral and central neurons.[2]

## Receptor Binding and Potency

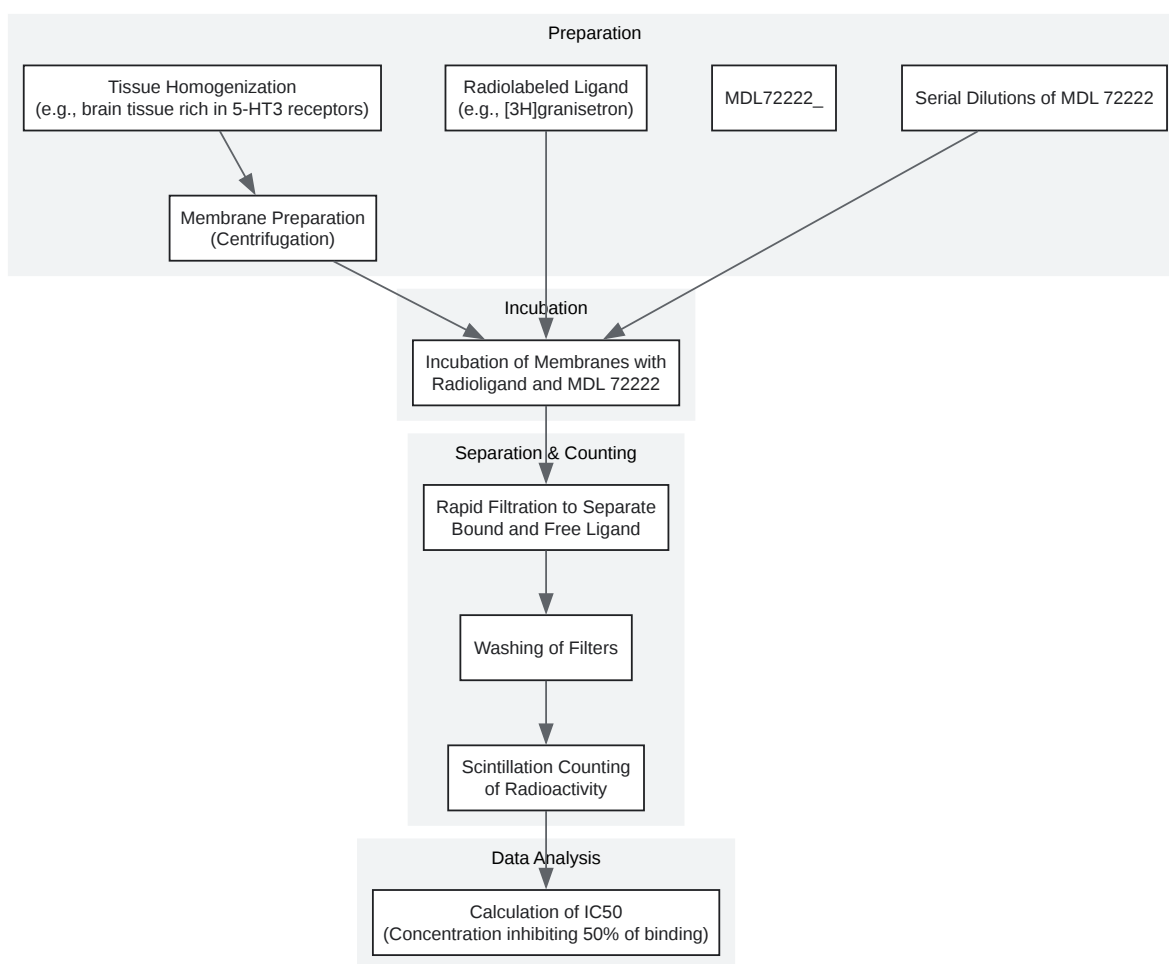
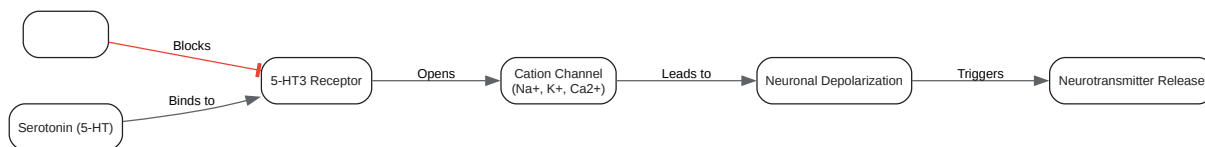
**MDL 72222** exhibits high affinity and potency as a 5-HT<sub>3</sub> receptor antagonist.

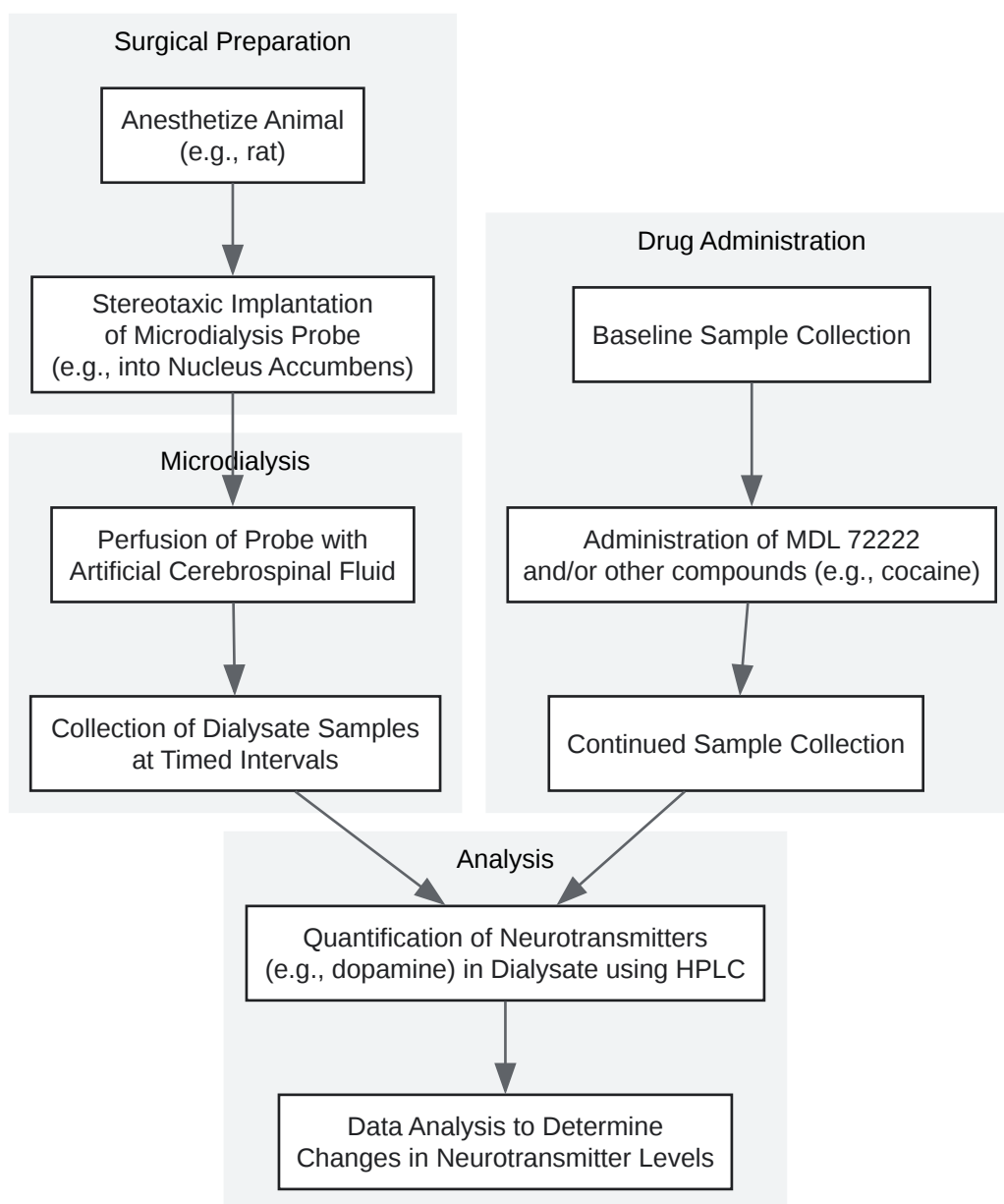
Parameter	Value	Species/Tissue	Reference
IC50	0.33 nM	-	<a href="#">[1]</a> <a href="#">[4]</a>
pA2	9.27	Rabbit isolated heart	<a href="#">[2]</a>
Antagonism Threshold	~0.1 nM	Rabbit isolated heart	<a href="#">[2]</a>

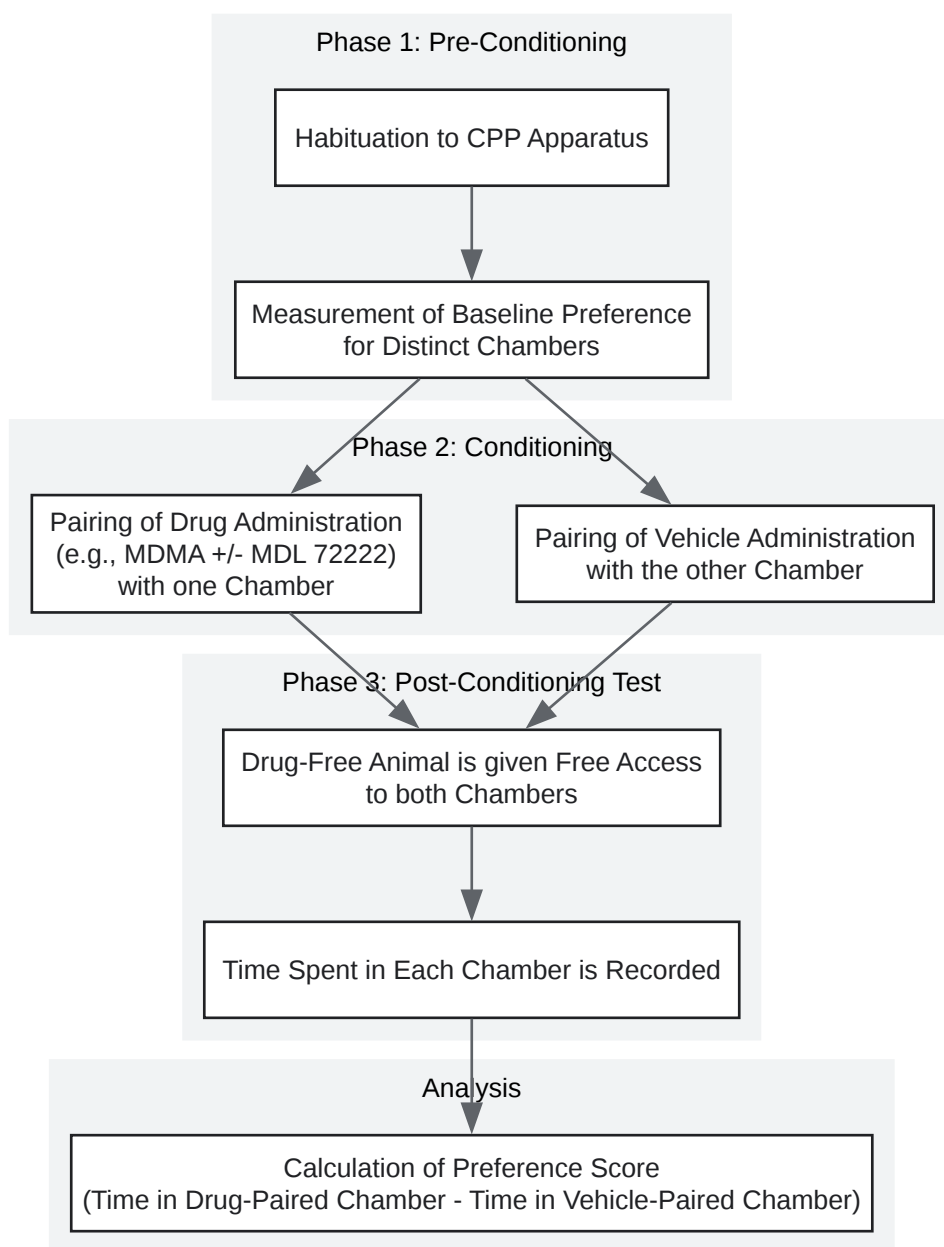
Table 1: Receptor Binding and Potency of **MDL 72222**

## Mechanism of Action

The antagonism of 5-HT3 receptors by **MDL 72222** underlies its diverse pharmacological effects.







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